

Technical Support Center: Recrystallization of 2-Chloro-4-methylquinoline

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Compound of Interest

Compound Name: 2-Chloro-4-methylquinoline

Cat. No.: B123181

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This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical support for the recrystallization of **2-Chloro-4-methylquinoline** (CAS: 634-47-9). It combines fundamental principles with practical, field-proven troubleshooting strategies to ensure successful purification.

Frequently Asked Questions (FAQs)

Q1: What are the key physical properties of **2-Chloro-4-methylquinoline** relevant to recrystallization?

A1: Understanding the compound's properties is critical for designing a successful purification protocol. Key characteristics are summarized below.

Property	Value	Source(s)
CAS Number	634-47-9	[1][2]
Molecular Formula	C ₁₀ H ₈ ClN	[1][2]
Molecular Weight	177.63 g/mol	[2]
Appearance	White to off-white crystals or powder	[1]
Melting Point	53-59 °C	[1][3]
Hazards	Causes skin and serious eye irritation; may cause respiratory irritation	[4]

Q2: What is the core principle of selecting a recrystallization solvent for **2-Chloro-4-methylquinoline**?

A2: The ideal solvent is one in which **2-Chloro-4-methylquinoline** exhibits high solubility at elevated temperatures (near the solvent's boiling point) and low solubility at low temperatures (e.g., room temperature or in an ice bath). This temperature-dependent solubility differential is the driving force for crystallization and purification.[5] Impurities should either be insoluble in the hot solvent (allowing for removal by hot filtration) or remain soluble in the cold solvent (and be removed with the filtrate).

Q3: I don't have a pre-validated solvent. How do I start?

A3: Empirical solvent screening is the most reliable method. This involves testing the solubility of a small amount of your crude material in various common laboratory solvents. Based on the quinoline structure, which has both aromatic and heterocyclic components, solvents of intermediate polarity are excellent starting points. Alcohols (ethanol, methanol, isopropanol) and ketones (acetone) are often effective for such compounds.[6][7] A systematic approach to screening is detailed in the protocol section below.

Experimental Protocols & Methodologies

Protocol 1: Systematic Solvent Screening

This protocol allows for the rapid and efficient identification of a suitable recrystallization solvent.

Materials:

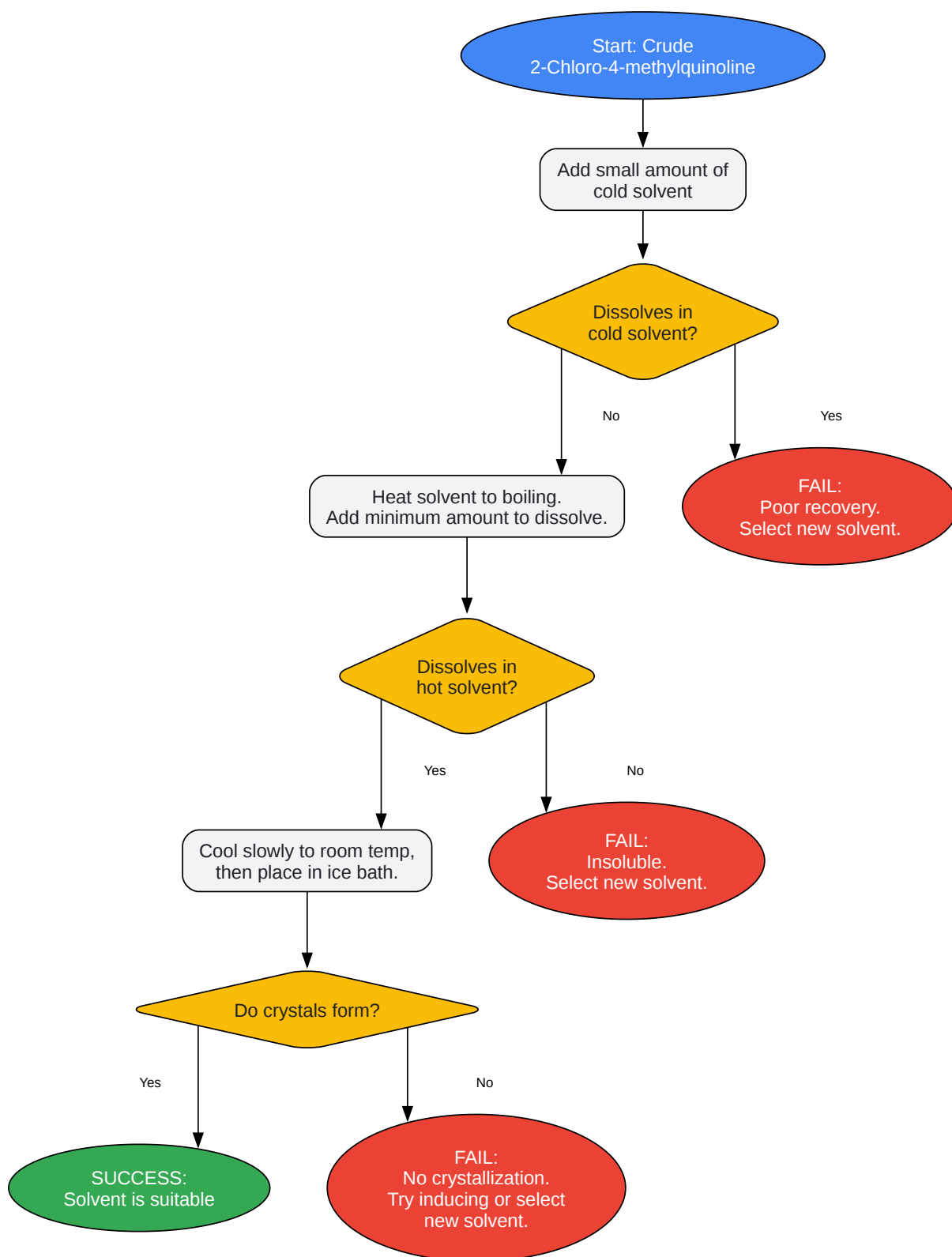
- Crude **2-Chloro-4-methylquinoline** (~20-30 mg per test)
- Test tubes or small Erlenmeyer flasks
- Selection of candidate solvents (e.g., Ethanol, Methanol, Isopropanol, Acetone, Ethyl Acetate, Heptane, Water)
- Hot plate or water bath
- Glass stirring rod

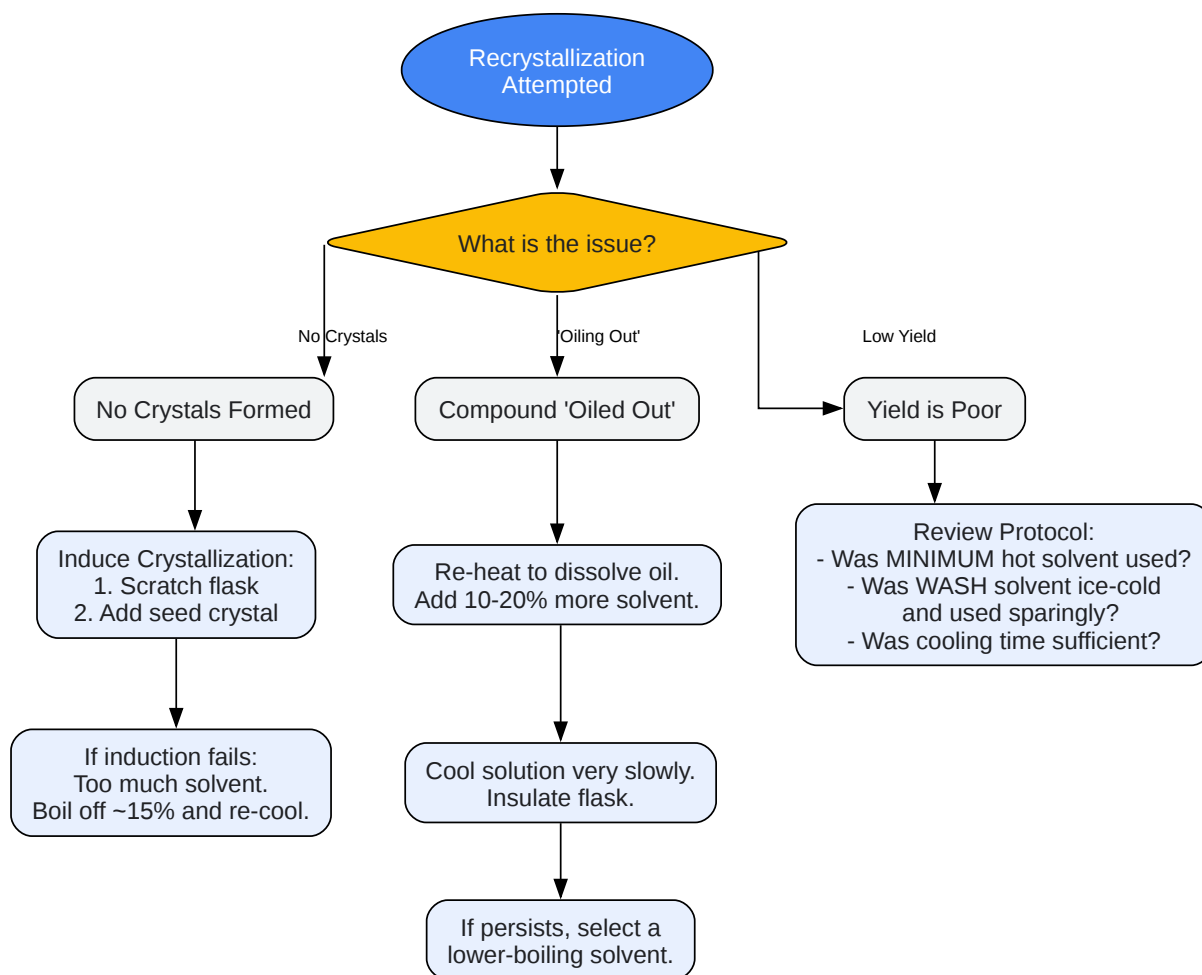
Procedure:

- **Initial Solubility Test:** Place ~20 mg of the crude solid into a test tube. Add the candidate solvent dropwise at room temperature, stirring after each addition. An ideal solvent will not dissolve the solid readily at room temperature. If it dissolves easily, the solvent is unsuitable as recovery will be poor.
- **Hot Solubility Test:** If the solid is poorly soluble at room temperature, begin heating the mixture gently while stirring. Continue adding the solvent dropwise until the solid just dissolves. Record the approximate volume of solvent used. An ideal solvent will dissolve the compound completely near its boiling point.^[5]
- **Cooling & Crystallization Test:** Remove the test tube from the heat and allow it to cool slowly to room temperature. A good solvent will show the formation of crystals within 5-20 minutes.^[8]
- **Induce Crystallization (if necessary):** If no crystals form, the solution may be supersaturated.^{[5][9]} Try scratching the inside of the test tube with a glass rod just below the liquid surface to provide a nucleation site.^{[8][9]}

- Ice Bath Cooling: Once at room temperature, place the test tube in an ice-water bath for 10-15 minutes to maximize crystal formation. A successful test will show a significant amount of crystalline precipitate.
- Selection: The best solvent is the one that required a minimal amount of hot solvent to dissolve the compound and produced a large quantity of crystals upon cooling.

Diagram 1: Workflow for Recrystallization Solvent Selection





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Caption: A decision tree for addressing common recrystallization problems.

Safety & Handling

2-Chloro-4-methylquinoline is an irritant. Always handle this compound in a well-ventilated fume hood. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves. [4][10] In case of contact, wash skin thoroughly with soap and water. If eye contact occurs, rinse cautiously with water for several minutes. [10]

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